

Application Notes and Protocols: Tetratriacontane-d70 as a Tracer in Metabolic Studies

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Compound of Interest

Compound Name: Tetratriacontane-d70

Cat. No.: B15127751

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Introduction

Tetratriacontane-d70 (C₃₄D₇₀) is a perdeuterated very-long-chain alkane, a stable isotope-labeled compound valuable for tracing the metabolic fate of very-long-chain fatty acids (VLCFAs) in biological systems. Due to their chemical similarity to their non-deuterated counterparts, these tracers participate in the same biochemical reactions without altering the fundamental properties of the molecules.^[1] The incorporation of deuterium allows for the precise tracking of these molecules and their metabolic products using mass spectrometry.^[1] This application note provides a comprehensive overview of the use of **Tetratriacontane-d70** in metabolic studies, focusing on the elucidation of VLCFA metabolism, which is primarily handled by peroxisomal β -oxidation. Dysregulation of VLCFA metabolism is implicated in several metabolic disorders, making these tracers critical tools in disease research and drug development.

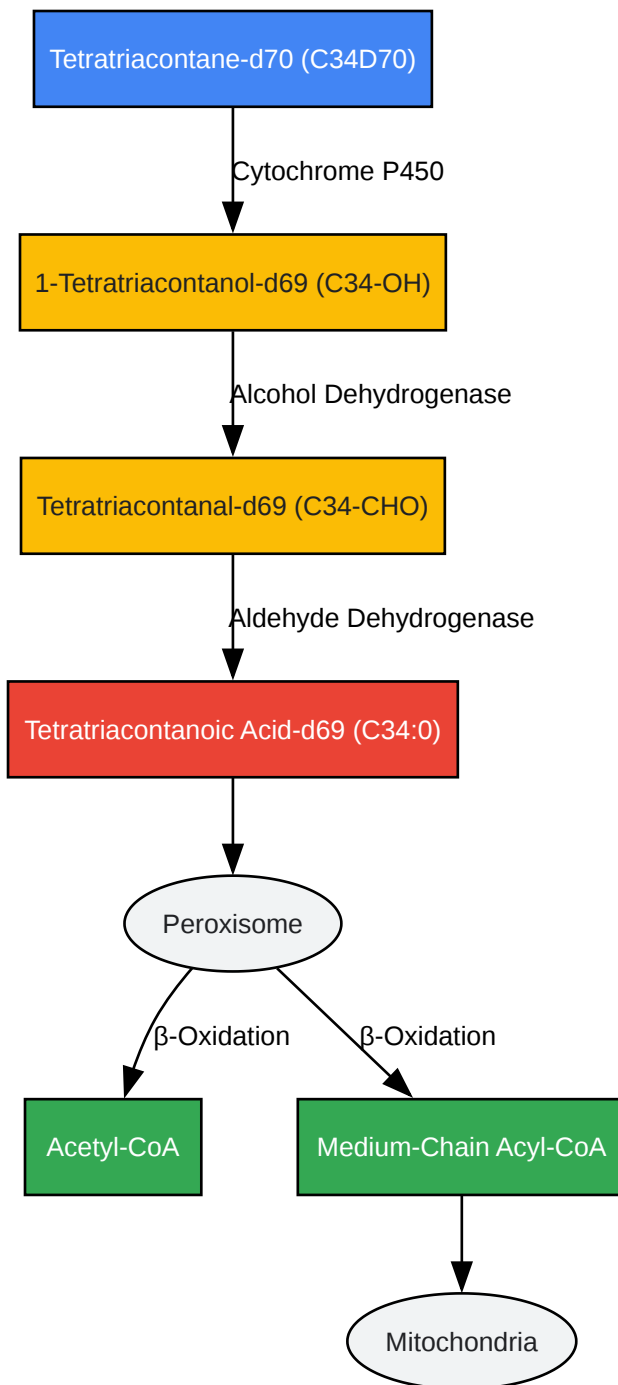
Metabolic Pathway of Tetratriacontane

The metabolism of a long-chain alkane like Tetratriacontane is initiated by an oxidation step, followed by the catabolism of the resulting fatty acid.

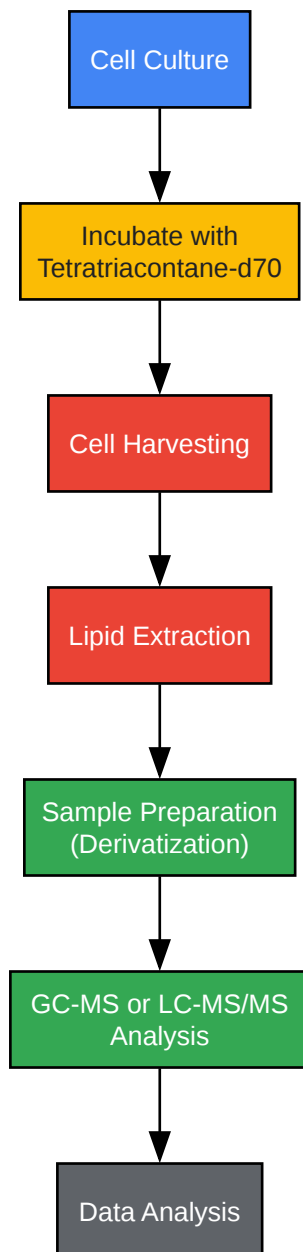
- **Initial Oxidation:** The first and rate-limiting step is the hydroxylation of the terminal methyl group of the alkane, catalyzed by cytochrome P450 monooxygenases. This reaction forms a primary fatty alcohol (1-tetratriacontanol). The fatty alcohol is then further oxidized to a fatty aldehyde and subsequently to a carboxylic acid, forming tetratriacontanoic acid (C34:0), a very-long-chain fatty acid.
- **Peroxisomal β -Oxidation:** Very-long-chain fatty acids (VLCFAs), typically those with 22 or more carbon atoms, are primarily metabolized through β -oxidation within peroxisomes, as they are poor substrates for mitochondrial β -oxidation.^[2] In the peroxisome, the VLCFA undergoes a series of reactions that shorten its carbon chain by two carbons in each cycle, producing acetyl-CoA and a shortened acyl-CoA. This process continues until the fatty acid is short enough to be transported to the mitochondria for complete oxidation.

The use of **Tetratriacontane-d70** allows researchers to trace the flux of the C34 backbone through these pathways by monitoring the appearance of deuterated intermediates and downstream metabolites.

Metabolic Pathway of Tetratriacontane



In Vitro Experimental Workflow



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References

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- 2. Measurement of peroxisomal fatty acid beta-oxidation in cultured human skin fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
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